

Technical Support Center: Pregnanediol (PdG) Home-Use Test Strips

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Compound of Interest

Compound Name: *Pregnanediol*

Cat. No.: *B026743*

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This guide is intended for researchers, scientists, and drug development professionals utilizing home-use **pregnanediol** (PdG) test strips for ovulation confirmation and luteal phase monitoring.

Frequently Asked Questions (FAQs)

Q1: What does a **Pregnanediol** (PdG) test strip measure?

A1: **Pregnanediol** test strips do not measure progesterone directly. Instead, they detect the presence of **pregnanediol** glucuronide (PdG), the primary metabolite of progesterone found in urine.^{[1][2][3][4][5]} After ovulation, the corpus luteum produces progesterone, which is then metabolized by the liver and excreted in the urine as PdG.^{[6][7]} Therefore, the detection of elevated PdG levels in urine serves as a non-invasive method to confirm that ovulation has likely occurred.^{[2][8]}

Q2: How is a positive or negative result typically indicated on a PdG test strip?

A2: Unlike many other lateral flow assays where two lines indicate a positive result, for most PdG test strips, a single line (the control line) indicates a positive result.^[9] This means the PdG level in the urine is above the test's threshold (commonly 5 µg/mL).^{[1][9]} The appearance of two lines (both a control and a test line) indicates a negative result, signifying that PdG levels are below this threshold.^[9] It is crucial to consult the specific instructions provided with your test kit.

Q3: What is the optimal time to begin PdG testing?

A3: It is recommended to begin testing for PdG approximately 5 to 7 days after a positive Luteinizing Hormone (LH) test, which predicts ovulation.^{[1][5][8]} Testing should continue daily until a positive result is obtained.^[5] This timing ensures that you are testing during the implantation window when progesterone (and subsequently PdG) levels are expected to rise and remain elevated.^[10]

Q4: I have a faint test line. Is this a positive or negative result?

A4: For most PdG tests, any appearance of a second line, even a faint one, should be interpreted as a negative result.^[9] However, a pale-gray line might appear if PdG levels are close to the test's cutoff threshold or due to other substances in the urine. In such cases, it is advisable to retest with first-morning urine over the subsequent days to confirm the result.

Q5: Can medications or medical conditions interfere with PdG test results?

A5: Yes, several factors can influence the accuracy of PdG tests. Hormonal treatments, including progesterone or pregnenolone supplementation and some fertility medications, can lead to elevated PdG levels and potentially false-positive results.^{[5][11][12]} Medical conditions such as Polycystic Ovary Syndrome (PCOS) and adrenal disorders can also affect progesterone production and, consequently, PdG levels.^{[6][13]} Stress and lifestyle factors like diet and sleep can also impact hormone levels.^[5]

Q6: I am consistently getting negative PdG results despite other signs of ovulation. What could be the cause?

A6: Consistent negative results could indicate several possibilities. Firstly, it may suggest anovulation (the absence of ovulation) or a luteal phase defect where the corpus luteum does not produce sufficient progesterone.^{[6][14]} Secondly, there can be individual variations in how women metabolize progesterone, and some may not produce PdG at levels high enough to be detected by the test strips, even with normal serum progesterone.^[5] If you consistently receive negative results, further clinical evaluation is recommended.^[1]

Q7: Can PdG test strips be used to detect pregnancy?

A7: No, PdG test strips are not designed to detect pregnancy.[5] They are intended to confirm ovulation by detecting the post-ovulatory rise in progesterone metabolites.[1] For pregnancy detection, a test that measures human chorionic gonadotropin (hCG) should be used.[15]

Data Presentation

The following table summarizes typical urinary **pregnanediol** levels throughout the menstrual cycle. Note that these are reference ranges and can vary between laboratories and individuals.

| Menstrual Cycle Phase | Typical a-Pregnanediol Levels (ng/mg creatinine) |
|------------------------------|--|
| Follicular Phase | 25 - 100[6][7][12] |
| Ovulatory Phase | 25 - 100[6][7][12] |
| Luteal Phase | 200 - 740[6][7][12] |
| Postmenopausal | 15 - 50[6][7][12] |
| With 100mg Oral Progesterone | 580 - 3000[6][7][12] |

Experimental Protocols

Standard Protocol for Pregnanediol Home-Use Test Strip

Objective: To confirm ovulation by detecting urinary **Pregnanediol-3-Glucuronide** (PdG).

Materials:

- **Pregnanediol** (PdG) test strip from a sealed pouch.
- Clean, dry urine collection cup.
- Timer.

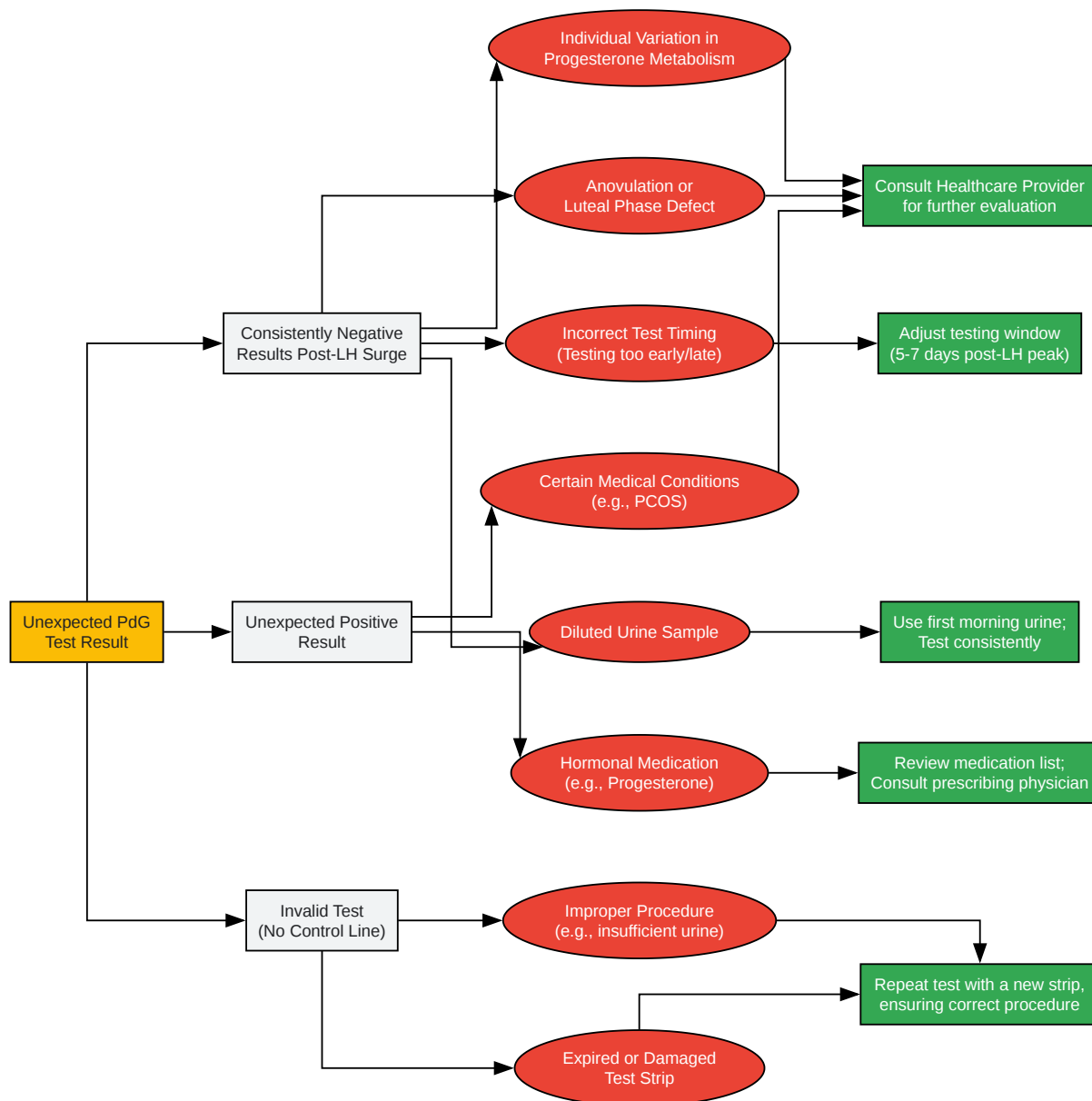
Methodology:

- **Sample Collection:** Collect a urine sample in the provided cup. First-morning urine is recommended as it is typically the most concentrated and provides the most reliable results.

[16]

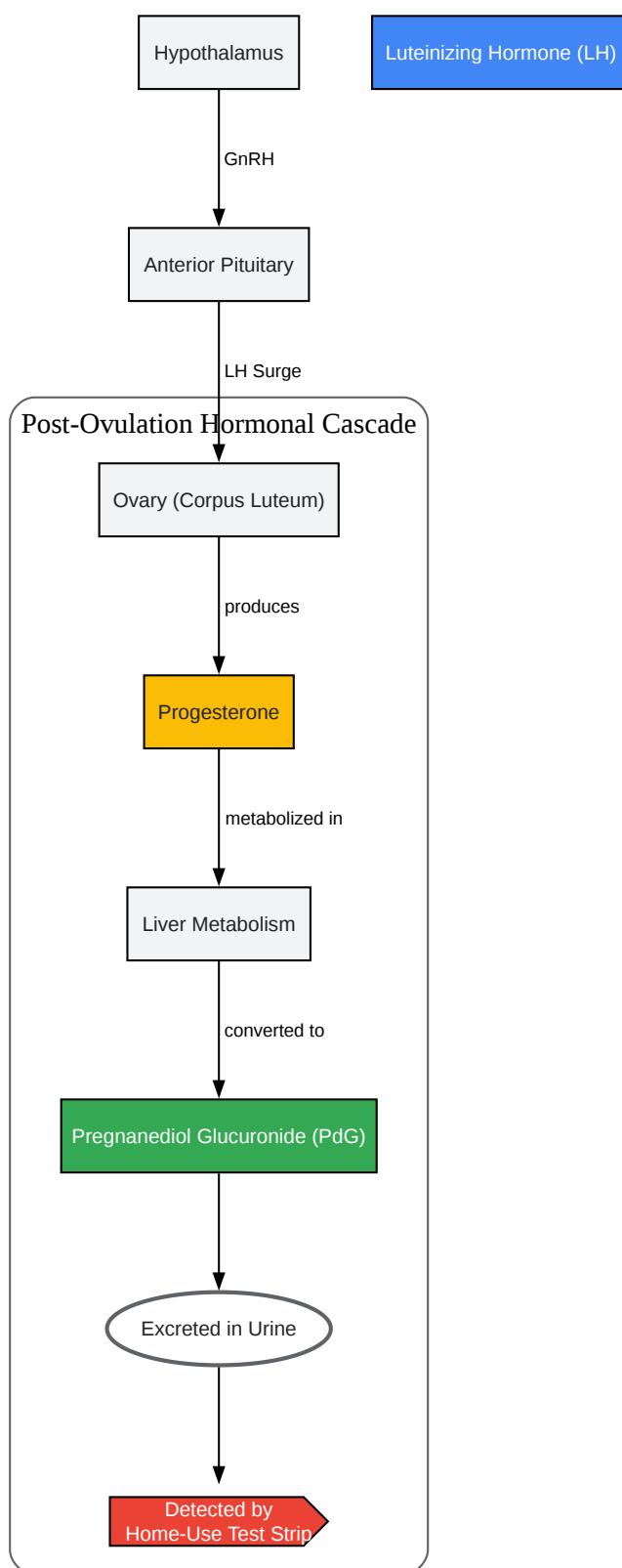
- Test Timing: Begin testing 5-7 days after a positive LH surge test. Continue testing for several consecutive days to observe the trend in PdG levels.[8][9]
- Procedure: a. Remove the test strip from its sealed pouch. b. Immerse the absorbent tip of the strip into the urine sample up to the indicated maximum line. Do not immerse past this line. c. Hold the strip in the urine for the time specified in the manufacturer's instructions (typically 5-10 seconds).[17][18] d. Remove the strip and lay it on a clean, dry, non-absorbent surface.[19]
- Result Interpretation: a. Start the timer immediately after removing the strip from the urine. b. Read the results within the timeframe specified by the manufacturer (usually 5-10 minutes). Do not interpret results after the specified time, as this can lead to inaccurate readings.[18][19] c. Positive Result: A single colored line appears in the control region (C). This indicates that the PdG concentration is at or above the test's detection threshold (e.g., $>5 \mu\text{g/mL}$), suggesting ovulation has occurred.[9] d. Negative Result: Two colored lines appear, one in the control region (C) and one in the test region (T). This indicates that the PdG concentration is below the detection threshold.[1][9] e. Invalid Result: If no control line appears, the test is invalid and should be repeated with a new strip.[19] This may be due to insufficient sample volume or incorrect procedure.

Visualizations



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Caption: Troubleshooting workflow for unexpected PdG test results.



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Caption: Hormonal pathway from LH surge to urinary PdG detection.

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